

# Coelenterazine h Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Coelenterazine h hydrochloride*

Cat. No.: *B12367092*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **coelenterazine h hydrochloride**, a key reagent in bioluminescence-based research. This document details its suppliers, purchasing options, technical specifications, and experimental applications, with a focus on enabling researchers to effectively source and utilize this compound in their studies.

## Introduction to Coelenterazine h Hydrochloride

Coelenterazine h is a synthetic analog of coelenterazine, the luciferin responsible for the bioluminescence in many marine organisms, most notably the sea pansy *Renilla reniformis*. The "h" designation refers to the substitution at the C8 position of the imidazopyrazinone core. **Coelenterazine h hydrochloride** is the salt form, which can offer improved handling and solubility characteristics.

Its primary utility in research stems from its interaction with luciferases, particularly *Renilla* luciferase (RLuc), and photoproteins like aequorin. Upon enzymatic oxidation by luciferase in the presence of oxygen, coelenterazine h emits a bright blue light. This property makes it an invaluable tool for a wide range of biological assays. Notably, coelenterazine h often exhibits significantly higher luminescence intensity compared to its native counterpart, making it particularly advantageous for sensitive applications.<sup>[1][2]</sup>

## Suppliers and Purchasing Options

A variety of suppliers offer **coelenterazine h hydrochloride** in various purities and quantities to suit diverse research needs, from small-scale academic experiments to high-throughput screening in drug discovery.

Supplier	Product Name	Catalog Number (Example)	Available Quantities	Purity
MedChemExpress	Coelenterazine h hydrochloride	HY-D1024A	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	≥98.02%
Regis Technologies	Coelenterazine - H	Varies	1 mg (Lyophilized), 10 mg	≥97%
Fisher Scientific	Biotium Coelenterazine H	50-196-4110	1 mg	Not Specified
Thomas Scientific	Coelenterazine H	CHM11K566, CHM11K567	50 µg, 1 mg, 250 µg	Not Specified
Santa Cruz Biotechnology	Coelenterazine-h	sc-206085	Varies	>95%
Cayenne Chemical	Coelenterazine h	16894	Varies	≥95%
AAT Bioquest	Coelenterazine h	21159, 21165	1 mg, 10 mg	Not Specified
Invitrogen (Thermo Fisher Scientific)	Coelenterazine h	C6780	250 µg	Not Specified

Note: This table is not exhaustive and represents a selection of suppliers. Pricing is not included as it is subject to change and may vary based on institutional agreements. Researchers are advised to visit supplier websites for the most current information.

Bulk and custom synthesis inquiries are typically welcomed by most primary manufacturers and specialized chemical suppliers.

## Technical Data and Specifications

A thorough understanding of the physicochemical properties of **coelenterazine h hydrochloride** is crucial for its effective use and storage.

Property	Value
CAS Number	50909-86-9
Molecular Formula	C <sub>26</sub> H <sub>21</sub> N <sub>3</sub> O <sub>2</sub> · HCl
Molecular Weight	443.92 g/mol
Appearance	Light yellow to orange solid
Solubility	Soluble in methanol and ethanol.[3] Some suppliers offer water-soluble formulations.
Storage Conditions	Store at -20°C, protected from light and moisture. For long-term storage, -80°C is recommended. Stock solutions in appropriate solvents can be stored at -20°C or -80°C for limited periods (e.g., up to 1-6 months), but fresh preparation is often recommended.
Excitation/Emission (with RLuc)	Approx. 437 nm / 466 nm

## Certificates of Analysis

Researchers should always request and consult the Certificate of Analysis (CoA) for the specific lot of **coelenterazine h hydrochloride** they purchase. The CoA provides critical data on purity (typically determined by HPLC), identity (confirmed by methods like <sup>1</sup>H NMR and mass spectrometry), and other quality control parameters. Purity levels for research-grade **coelenterazine h hydrochloride** are generally high, often exceeding 95-98%.

## Quantitative Comparison of Coelenterazine Analogs

The choice of coelenterazine analog can significantly impact the outcome of an experiment. Coelenterazine h is often favored for its enhanced light output. The following table provides a

comparative overview of the luminescent properties of various coelenterazine analogs when used with Renilla luciferase.

Coelenterazine Analog	Relative Initial Intensity (vs. Native)	Relative Total Light (vs. Native)	Emission Max (nm)	Key Characteristics
Native Coelenterazine	1	1	~475	Standard substrate, good overall brightness.
Coelenterazine h	~10-20x	Lower	~475	Higher initial flash, making it ideal for sensitive detection.[1][2]
Coelenterazine f	~20x	Lower	~473	High luminescence intensity.
Coelenterazine cp	~15x	Lower	~442	Higher intensity and faster response time with aequorin.
Coelenterazine n	Lower	Lower	~467	Low-sensitivity analog.
Coelenterazine 400a (DeepBlueC™)	Varies	Varies	~400	Blue-shifted emission, preferred for BRET applications to minimize spectral overlap with GFP/YFP acceptors.

Data is compiled from various supplier and literature sources and should be considered as a general guide. Actual performance may vary depending on experimental conditions.

## Experimental Protocols

The following sections provide detailed methodologies for key experiments utilizing **coelenterazine h hydrochloride**.

### Renilla Luciferase Reporter Gene Assay

This assay is widely used to study gene expression and regulation.

Materials:

- Cells transfected with a vector containing the Renilla luciferase gene under the control of a promoter of interest.
- Passive Lysis Buffer (e.g., 1X Passive Lysis Buffer).
- **Coelenterazine h hydrochloride**.
- Assay Buffer (e.g., PBS or a specialized luciferase assay buffer).
- Luminometer.

Protocol:

- Cell Lysis:
  - Wash cultured cells once with PBS.
  - Aspirate the PBS and add an appropriate volume of 1X Passive Lysis Buffer to the cells.
  - Incubate at room temperature for 15-20 minutes with gentle rocking to ensure complete lysis.
  - Transfer the cell lysate to a microcentrifuge tube.
- Substrate Preparation:

- Prepare a stock solution of **coelenterazine h hydrochloride** (e.g., 1-10 mM) in methanol or ethanol. Store protected from light.
- Immediately before use, dilute the coelenterazine h stock solution to the desired working concentration (typically 1-10  $\mu$ M) in the assay buffer.
- Luminescence Measurement:
  - Add 20-100  $\mu$ L of cell lysate to a luminometer tube or well of a white-walled microplate.
  - Inject or manually add an equal volume of the coelenterazine h working solution.
  - Immediately measure the luminescence using a luminometer. The signal is typically a flash, so a short integration time (e.g., 1-10 seconds) is recommended.

## Bioluminescence Resonance Energy Transfer (BRET) Assay

BRET is a powerful technique for studying protein-protein interactions in living cells.

Materials:

- Cells co-transfected with constructs encoding a donor protein fused to Renilla luciferase (RLuc) and an acceptor protein fused to a fluorescent protein (e.g., YFP or GFP).
- **Coelenterazine h hydrochloride.**
- Assay medium (e.g., PBS or phenol red-free cell culture medium).
- Plate reader capable of measuring luminescence at two distinct wavelengths (e.g., with filters for ~475 nm and ~530 nm).

Protocol:

- Cell Preparation:
  - Plate the co-transfected cells in a white, clear-bottom 96-well plate.

- Substrate Addition:
  - Prepare a working solution of coelenterazine h in the assay medium (typically 5-10  $\mu$ M).
  - Add the coelenterazine h working solution to the cells.
- BRET Measurement:
  - Immediately after substrate addition, measure the luminescence emission at the donor wavelength (e.g., 460-480 nm) and the acceptor wavelength (e.g., 510-540 nm).
  - The BRET ratio is calculated as the ratio of the light intensity emitted by the acceptor to the light intensity emitted by the donor. An increase in this ratio indicates a close proximity between the donor and acceptor proteins.

## In Vivo Bioluminescence Imaging

This technique allows for the non-invasive monitoring of biological processes in living animals.

Materials:

- Animal model expressing Renilla luciferase in the tissue or cells of interest.
- **Coelenterazine h hydrochloride** (a water-soluble formulation is often preferred for in vivo use).
- Sterile vehicle for injection (e.g., sterile PBS).
- In vivo imaging system (IVIS) or a similar cooled CCD camera-based imaging system.

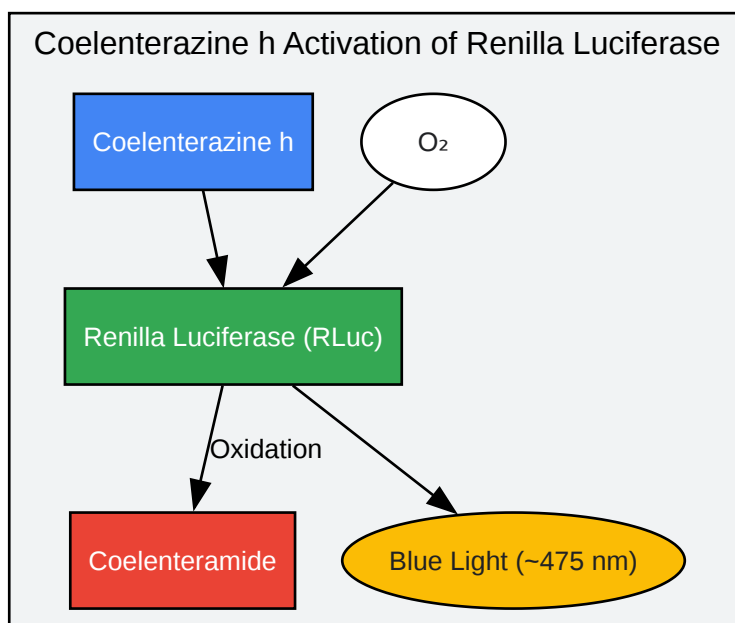
Protocol:

- Substrate Preparation:
  - Prepare a sterile solution of coelenterazine h in the injection vehicle at the desired concentration. The optimal dose will need to be determined empirically but is often in the range of 1-5 mg/kg.
- Animal Administration:

- Anesthetize the animal.
- Administer the coelenterazine h solution via the desired route (e.g., intravenous, intraperitoneal, or subcutaneous injection).
- Image Acquisition:
  - Immediately place the animal in the imaging chamber of the in vivo imaging system.
  - Acquire bioluminescence images. The peak signal for coelenterazine h is typically rapid, so imaging should commence as soon as possible after injection.

## Signaling Pathways and Experimental Workflows

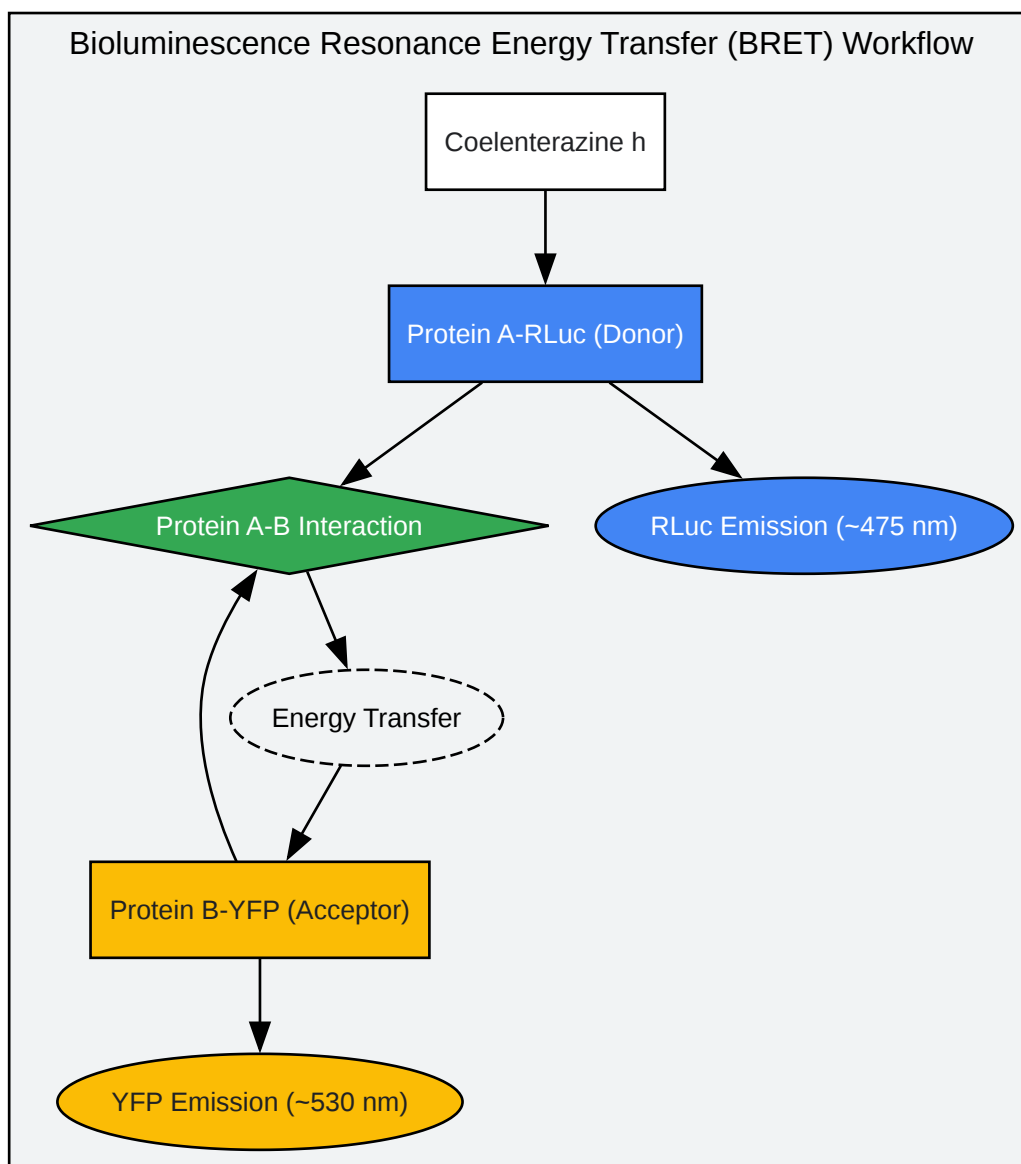
The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the use of **coelenterazine h hydrochloride**.

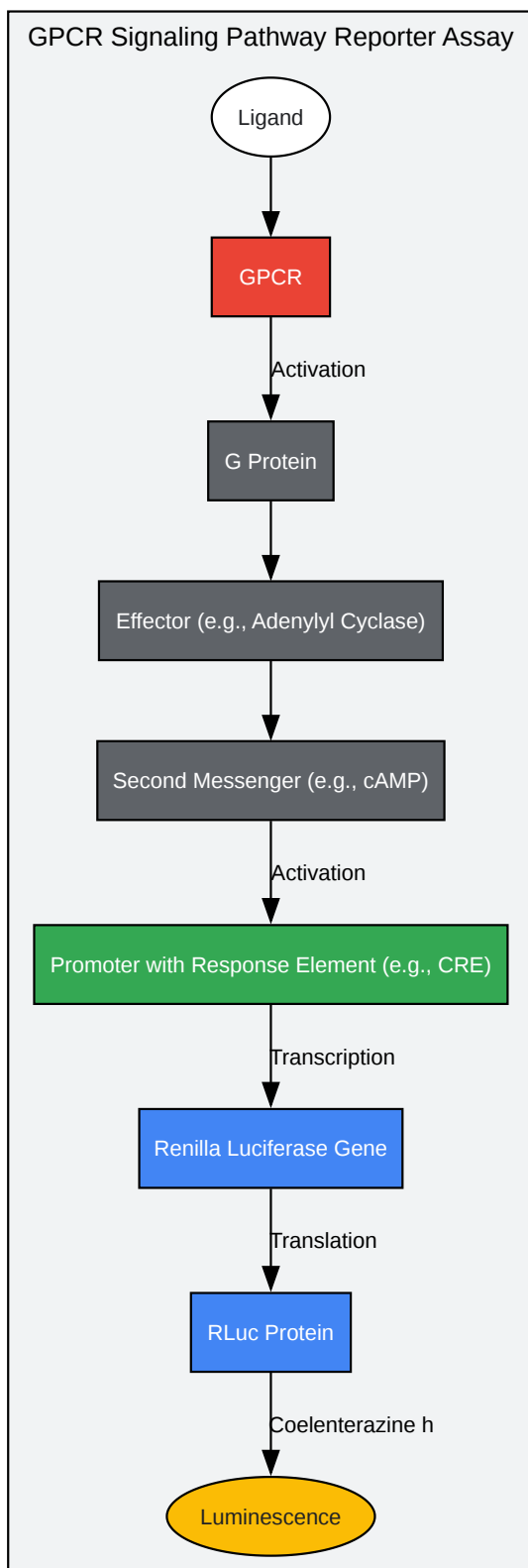


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Caption: Enzymatic reaction of Coelenterazine h with Renilla Luciferase.







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## References

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